

TCO-PEG3-acid Handling and Storage Guide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tco peg3 CH₂CO₂H

Cat. No.: S8397988

Get Quote

The core handling precautions for TCO-PEG3-acid are primarily defined by its temperature sensitivity and stability. The information below is synthesized from supplier specifications [1] [2] [3].

Precaution Category	Specific Guidance & Parameters
Storage Conditions	Store at -20°C or lower [2] [3]. Keep the container tightly closed in a dry and well-ventilated place, protected from light and moisture [3].
Stability & Shelf Life	The TCO group has a short half-life and will naturally isomerize to the less reactive cis-cyclooctene (CCO), losing reactivity over time. Long-term storage is not recommended [1].
Shipping & Handling	Typically shipped on dry ice to maintain stability during transport [2] [4]. Allow the product to warm to room temperature before opening to avoid condensation [5].
Solubility	Soluble in DMSO, DMF, DCM, THF, and Chloroform [2]. The PEG3 spacer enhances solubility in aqueous media [1] [2].

Experimental Workflow and Troubleshooting

For your troubleshooting guide, here are some common experimental scenarios and solutions.

FAQ: My TCO-PEG3-acid conjugation efficiency is low. What could be wrong?

This is a common issue, often related to the reagent's stability or activation steps.

- **Cause 1: Reagent Decomposition.** The TCO group is prone to isomerization and degradation over time, especially if not stored properly [1].
 - **Solution:** Confirm your stock solution is fresh and has been stored correctly at or below -20°C. Avoid repeated freeze-thaw cycles. For quantitative needs, consider using the more stable TCO-PEG3-NHS ester to simplify the conjugation process [3].
- **Cause 2: Inefficient Acid Activation.** The terminal carboxylic acid requires activators like EDC or HATU to form an amide bond with primary amines [1].
 - **Solution:** Ensure your activation reagents are fresh and the reaction is performed in an appropriate buffer without interfering contaminants.

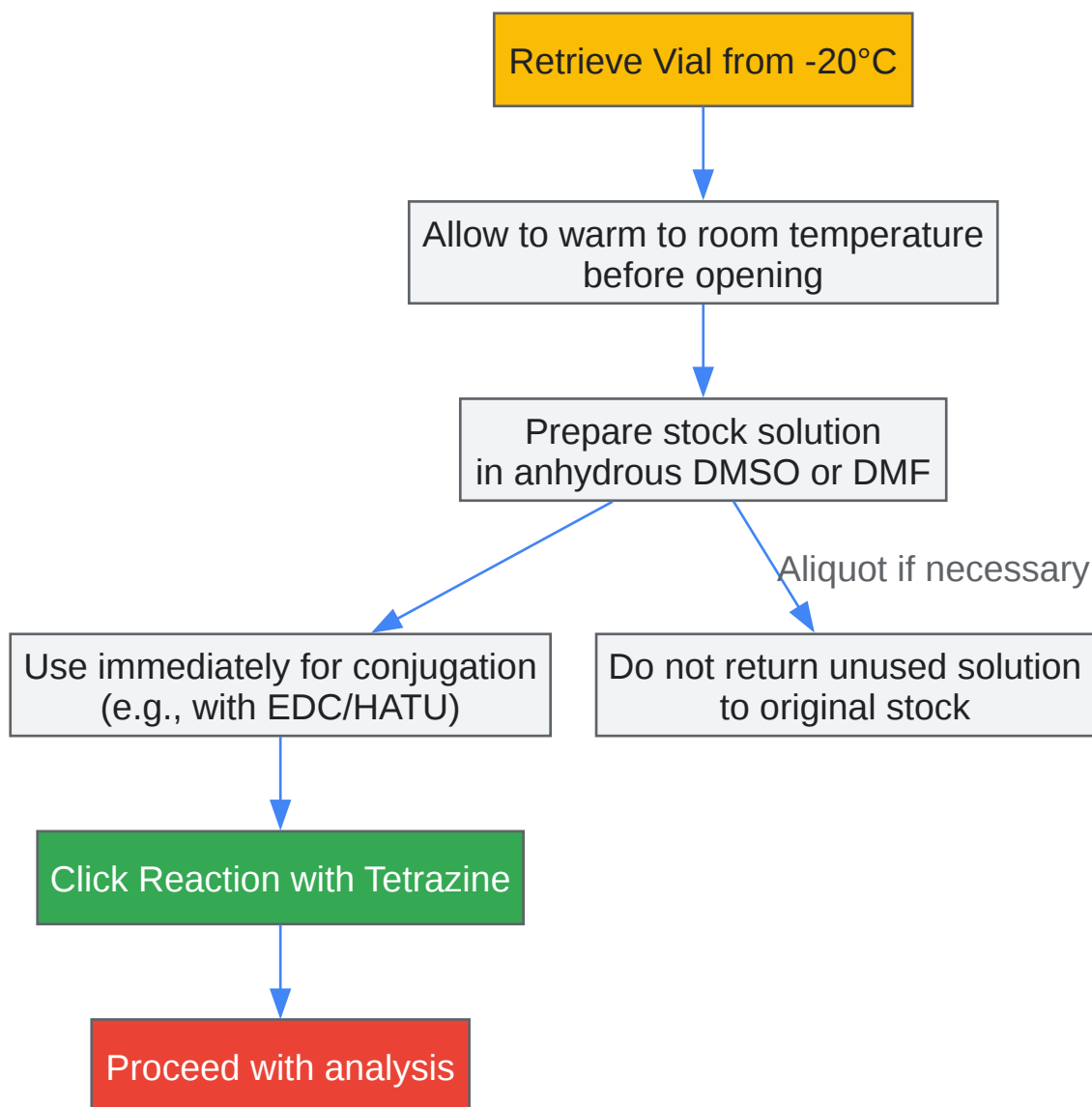
FAQ: What are the key differences between TCO-PEG3 linkers?

Choosing the right linker is critical for experimental success. The table below compares common TCO-PEG3 derivatives.

Linker Type	Reactive Group	Targets	Key Feature
TCO-PEG3-acid [1]	Carboxylic Acid	Primary Amines (with EDC/HATU)	Requires a separate activation step before conjugation.
TCO-PEG3-NHS Ester [3] [6]	NHS Ester	Primary Amines (-NH ₂)	Ready-to-use; no activation needed; faster and more efficient conjugation to proteins/antibodies.
TCO-PEG3-Maleimide [4] [5]	Maleimide	Thiols / Sulfhydryl Groups (-SH)	Ideal for cysteine-containing peptides, antibodies, and other thiolated molecules.

FAQ: How should I plan my experiments with this reagent?

Due to its limited shelf life, planning is essential. The following workflow outlines the key steps from storage to conjugation.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. TCO-PEG3-acid, 2141981-86-2 [broadpharm.com]
2. TCO-PEG3-Amine [vectorlabs.com]
3. TCO-PEG3-NHS ester, CAS 2141981-88-4, 2392039-22-2 [axispharm.com]
4. TCO-PEG3-Maleimide [vectorlabs.com]
5. TCO-PEG3-Maleimide [kerafast.com]
6. TCO-PEG3-NHS ester - Immunomart [immunomart.org]

To cite this document: Smolecule. [TCO-PEG3-acid Handling and Storage Guide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8397988#tco-peg3-acid-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com